

GSK9311 cellular target engagement assay comparison

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Compound Focus: **GSK9311**

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BRPF Inhibitors GSK6853 and GSK9311

The following table summarizes the available key data for GSK6853 and its designated negative control, **GSK9311** [1].

Property	GSK6853 (Probe)	GSK9311 (Negative Control)
Primary Target	BRPF1 Bromodomain [1]	Information not specified in search results
BRPF1 TR-FRET IC ₅₀	8 nM [1]	Information not specified in search results
BRPF1 BromoScan K _D	0.3 nM [1]	Information not specified in search results
Selectivity	>1600-fold over 48 other bromodomains [1]	Information not specified in search results
Cellular Target Engagement (NanoBRET IC ₅₀)	20 nM (in a assay with BRPF1B BRD and Halo-tagged histone H3.3) [1]	Information not specified in search results

Property	GSK6853 (Probe)	GSK9311 (Negative Control)
Recommended Cell-Based Assay Concentration	≤ 1 μM [1]	Information not specified in search results

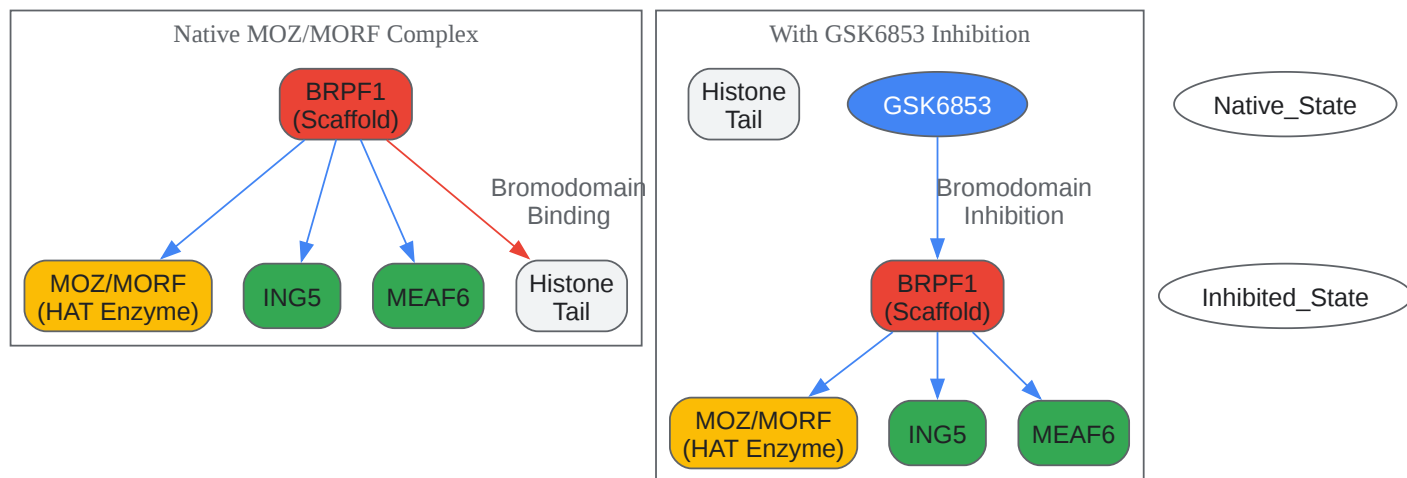
Experimental Protocol for Cellular Target Engagement

The key experimental detail provided in the search results is the **NanoBRET Cellular Target Engagement Assay** [1]. This method is used to evaluate the interaction between BRPF1B and histones in a cellular environment.

- **Assay Type:** NanoBRET (Biomolecular Resonance Energy Transfer)
- **Cellular Component:** Isolated BRPF1B bromodomain (BRD) with a Nuclear Localization Signal (NLS) and Halo-tagged histone H3.3.
- **Method Principle:** This assay measures the dose-dependent displacement of BRPF1B from histone H3.3 by the test compound (e.g., GSK6853). A decrease in BRET signal indicates that the compound is successfully engaging its target and disrupting the protein-histone interaction within the cell [1].
- **Reported Outcome:** GSK6853 showed a dose-dependent displacement with a cellular IC₅₀ of 20 nM [1].

Biological Context of BRPF1 Inhibition

To understand what these compounds are designed to study, the diagram below illustrates the role of BRPF1 in its native complex and the mechanism of action for GSK6853. BRPF1 is a scaffolding protein that assembles histone acetyltransferase (HAT) complexes of the MOZ/MORF family, which are crucial for regulating gene transcription [1]. GSK6853, by targeting the bromodomain of BRPF1, is designed to disrupt this complex's function [2] [1].



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References

1. GSK6853 A chemical probe for BRPF1 [thesgc.org]
2. Essential gene screening identifies the bromodomain ... [pmc.ncbi.nlm.nih.gov]

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